

In-Depth Technical Guide to Benzyltriethylammonium Hydroxide (CAS 1836-42-6)

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Compound of Interest

Compound Name: *Benzyltriethylammonium
hydroxide*

Cat. No.: *B168033*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyltriethylammonium hydroxide (BTEAH), with the CAS number 1836-42-6, is a quaternary ammonium salt that serves as a versatile and potent reagent in organic synthesis. It is primarily recognized for its efficacy as a phase-transfer catalyst and as a strong organic base. Its ability to facilitate reactions between reactants in immiscible phases makes it a valuable tool in the synthesis of fine chemicals, pharmaceuticals, and polymers. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and safety and handling procedures, with a focus on its practical application in a laboratory setting.

Chemical and Physical Properties

Benzyltriethylammonium hydroxide is a colorless to transparent liquid.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
CAS Number	1836-42-6	[1]
Molecular Formula	C ₁₃ H ₂₃ NO	[1][2]
Molecular Weight	209.33 g/mol	[1][2]
Appearance	Colorless to almost colorless clear liquid	[1][3][4]
Assay	Typically available as a 10% or 25% solution in water	[1][3][4]
Density	0.92 g/cm ³	[5]
Solubility	Miscible with water, alcohols, and hydrocarbons	[2]
Specific Gravity (20/20)	1.02 (for 10% aqueous solution)	[3][4]

Synthesis

The synthesis of **benzyltriethylammonium hydroxide** typically involves a two-step process:

- **Quaternization:** Triethylamine is reacted with benzyl chloride to form the intermediate, benzyltriethylammonium chloride.
- **Ion Exchange:** The chloride salt is then treated with a strong base, such as potassium hydroxide or sodium hydroxide, or subjected to electrolysis to replace the chloride ion with a hydroxide ion, yielding the final product.

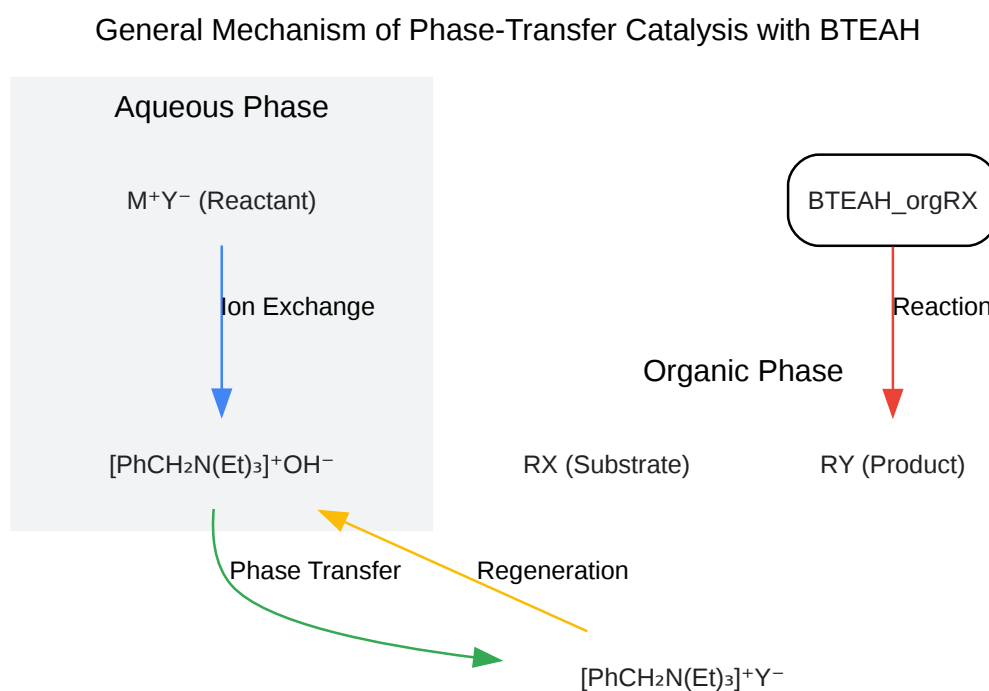
Applications in Organic Synthesis

Benzyltriethylammonium hydroxide is a catalyst of choice in a variety of organic reactions, primarily due to its dual functionality as a phase-transfer catalyst and a strong, non-nucleophilic base.

Phase-Transfer Catalysis

In heterogeneous reaction mixtures, where reactants are present in different, immiscible phases (e.g., an aqueous phase and an organic phase), the reaction rate is often limited by the slow diffusion of reactants across the phase boundary. BTEAH facilitates the transfer of ionic reactants (anions) from the aqueous phase to the organic phase, where the reaction with the organic substrate occurs. The lipophilic benzyl and ethyl groups of the cation allow it to be soluble in the organic phase, while the positive charge on the nitrogen atom allows it to pair with the anion from the aqueous phase.

Mechanism of Phase-Transfer Catalysis



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Caption: Phase-transfer catalysis mechanism of BTEAH.

Polymerization Reactions

BTEAH is employed as a catalyst in the synthesis of various polymers.

- Polycarbonate Synthesis: It acts as a polymerization catalyst in the production of polycarbonates.
- Silicone Rubber: It is used as a catalyst for the polymerization of silicone rubber and other silicone products.^[1]

Aldol and Nitroaldol Condensations

As a strong base, BTEAH can be used to catalyze aldol and nitroaldol condensation reactions by deprotonating the α -carbon of a carbonyl compound to form a reactive enolate. Although a specific protocol for BTEAH in this reaction is not readily available in the reviewed literature, a procedure using the related benzyltrimethylammonium hydroxide demonstrates the general methodology.

Experimental Protocols

While a detailed, peer-reviewed experimental protocol specifically utilizing **Benzyltriethylammonium hydroxide** (CAS 1836-42-6) was not identified in the performed search, a representative procedure for a nitroaldol condensation catalyzed by the closely related benzyltrimethylammonium hydroxide is provided below to illustrate the general methodology. Researchers should adapt this protocol with appropriate stoichiometry and reaction condition optimization for their specific substrates and for use with BTEAH.

Representative Protocol: Benzyltrimethylammonium Hydroxide Catalyzed Nitroaldol Condensation^[6]

This protocol describes the synthesis of nitroalkanols via a nitroaldol condensation reaction.

Materials:

- Aldehyde (e.g., 3-nitrobenzaldehyde)
- Nitroalkane (e.g., nitroethane)
- Benzyltrimethylammonium hydroxide (40% aqueous solution)

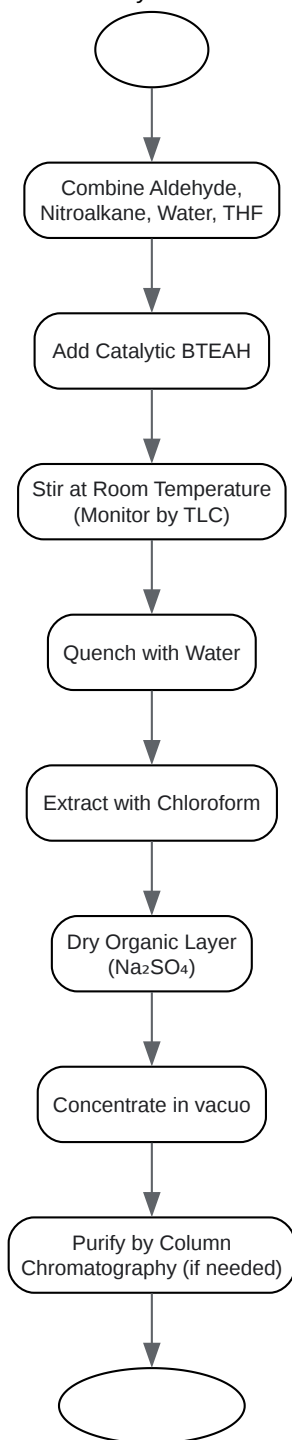
- Water
- Tetrahydrofuran (THF)
- Chloroform
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- To a mixture of the aldehyde (1.0 equivalent) and the nitroalkane (1.1 equivalents) in water and a few drops of THF, add a catalytic amount (e.g., 1 drop) of the benzyltrimethylammonium hydroxide solution at room temperature.
- Stir the reaction mixture vigorously at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC). Reactions are typically complete within a short period (e.g., 4-15 minutes).[6]
- Upon completion, add excess water to the reaction mixture.
- Extract the aqueous layer with chloroform (2 x 20 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude nitroalkanol product.
- Purify the crude product by column chromatography on silica gel if necessary.

Experimental Workflow: Nitroaldol Condensation

Workflow for BTEAH-Catalyzed Nitroaldol Condensation



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Caption: A typical experimental workflow for a reaction catalyzed by BTEAH.

Safety and Handling

Benzyltriethylammonium hydroxide is a corrosive substance that can cause severe skin burns and eye damage.[3][4] It is imperative to handle this reagent with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.[2]

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[7]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[7]
- Skin and Body Protection: Wear a lab coat, and in case of potential splashing, an apron and other protective clothing.[7]
- Respiratory Protection: If working with concentrated solutions or in a poorly ventilated area, use a respirator with an appropriate cartridge.[7]

Handling and Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7]
- Keep away from incompatible materials such as strong oxidizing agents and acids.
- Prevent from exposure to sunlight and rain.[1]

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[7]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][4]

- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][4]

Disposal:

Dispose of contents and container in accordance with local, regional, national, and international regulations.[7] Do not let the chemical enter drains.[7]

Conclusion

Benzyltriethylammonium hydroxide is a powerful and versatile reagent for organic synthesis, acting as both a phase-transfer catalyst and a strong base. Its utility in promoting reactions between immiscible reactants and in catalyzing a range of transformations makes it a valuable asset for researchers in academia and industry. Proper understanding of its properties, applications, and adherence to strict safety protocols are essential for its effective and safe use in the laboratory.

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